

Comparative Guide: Mass Spectrometry Fragmentation of 2-Amino-5-iodo-4-methylphenol

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Compound of Interest

Compound Name: 2-Amino-5-iodo-4-methylphenol

Cat. No.: B15202768

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Executive Summary

This technical guide provides a comparative analysis of the mass spectrometry (MS) behavior of **2-Amino-5-iodo-4-methylphenol**, a halogenated aminophenol derivative often utilized as a metabolic intermediate or synthetic precursor in dye and drug development.

The presence of the iodine atom (C-5) and the ortho-amino-hydroxyl motif (C-1/C-2) creates a unique fragmentation signature distinguishable from its non-iodinated analogs and regioisomers. This guide compares Electron Ionization (EI) versus Electrospray Ionization (ESI) modalities and benchmarks the compound against its non-iodinated parent, 2-Amino-4-methylphenol, to validate identification.

Structural Context & Chemical Properties

Before interpreting spectra, the structural geometry must be understood to predict steric effects and fragmentation channels.

Feature	Specification	Impact on MS Fragmentation
Formula	C ₇ H ₈ INO	MW: 249.05 Da (Monoisotopic)
Iodine (C-5)	Heavy Atom	Weak C-I bond (~57 kcal/mol) leads to rapid radical loss in EI.
Amino (C-2)	Ortho to -OH	Facilitates loss of H ₂ O (18 Da) or NH ₃ (17 Da) via ortho-effect.
Methyl (C-4)	Ortho to Iodine	Steric bulk may accelerate iodine ejection; provides tropylium-like stability after degradation.

Comparative Methodology: EI vs. ESI

Researchers must choose the ionization method based on the required data granularity. The following comparison highlights the trade-offs.

Table 1: Ionization Mode Performance Comparison

Feature	Electron Ionization (EI)	Electrospray Ionization (ESI)
Energy Regime	Hard (70 eV)	Soft (Thermal/Voltage)
Molecular Ion (M ⁺)	Weak / Moderate	Dominant ([M+H] ⁺ or [M-H] ⁻)
Fragmentation	Extensive (Structural fingerprinting)	Minimal (Requires MS/MS for fragments)
Key Pathway	Homolytic C-I cleavage (Radical mechanism)	Heterolytic cleavage / Proton transfer
Limit of Detection	Nanogram range	Picogram range (High Sensitivity)
Best For	Library Matching & Structure Verification	Quantification & Biological Matrices

Deep Dive: Fragmentation Pathways (EI-MS)

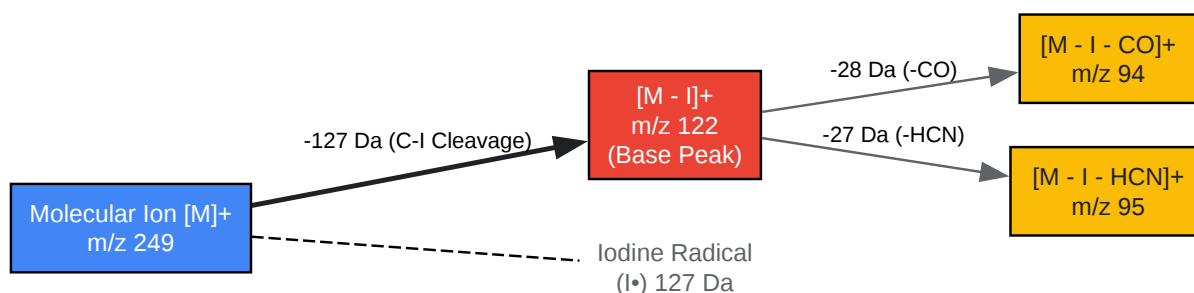
In Electron Ionization (70 eV), the molecule undergoes characteristic degradation. The fragmentation is driven by the lability of the Iodine atom and the stability of the resulting aromatic carbocations.

Primary Fragmentation Channels

- Molecular Ion $[M]^+$ (m/z 249):
 - Visible but often low intensity due to the fragile C-I bond.
 - Nitrogen Rule: Odd molecular weight indicates an odd number of nitrogens (1N).
- The "Iodine Scission" (Base Peak Candidate):
 - Transition: m/z 249
m/z 122
 - Mechanism: Homolytic cleavage of the C-I bond releases an Iodine radical ($I\cdot$, 127 Da).
 - Result: The resulting ion $[M - I]^+$ (m/z 122) is a resonance-stabilized aminocresol cation. This is typically the Base Peak (100% abundance) in EI spectra of aryl iodides.
- The "Ortho-Effect" (Secondary Loss):
 - Transition: m/z 122
m/z 93 or 94
 - Mechanism: Loss of CO (28 Da) or $CHO\cdot$ (29 Da) from the phenol moiety, typical of phenolic fragmentation.
 - Specific Feature: The ortho-amino group can cyclize or interact, leading to the expulsion of HCN (27 Da) from the m/z 122 fragment.

Visualized Pathway (DOT Diagram)

The following diagram illustrates the logical flow of fragmentation from the parent ion.



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Figure 1: Predicted EI-MS fragmentation pathway showing the dominant loss of Iodine followed by ring degradation.

Comparative Analysis: Target vs. Control

To confirm the identity of **2-Amino-5-iodo-4-methylphenol**, it is standard practice to compare it against its non-iodinated precursor, 2-Amino-4-methylphenol.

Table 2: Spectral Fingerprint Comparison

Fragment Type	Target: 2-Amino-5-iodo-4-methylphenol	Control: 2-Amino-4-methylphenol	Differentiation Logic
Molecular Ion	m/z 249	m/z 123	Mass shift of +126 Da (substitution of H with I).
Primary Fragment	m/z 122 ([M-I] ⁺)	m/z 122 ([M-H] ⁺)	Both yield a similar core mass, but the pathway differs. The Target loses 127 Da; the Control loses 1 Da.
Isotopic Pattern	No M+2 (Iodine is monoisotopic)	Standard C/N isotopes	Iodine does not have a significant M+2 peak (unlike Cl or Br), distinguishing it from other halides.
Low Mass Region	Identical (m/z 77, 65, 39)	Identical (m/z 77, 65, 39)	Below m/z 100, spectra converge as the aromatic ring degrades.

Key Insight: If you observe a strong peak at m/z 122 but the molecular ion is at m/z 249, the presence of Iodine is confirmed. If the molecular ion is m/z 123, it is the starting material.

Experimental Protocol: Validated MS Workflow

This protocol ensures reproducible data generation for structural confirmation.

Step 1: Sample Preparation

- Solvent: Dissolve 1 mg of compound in 1 mL Methanol (LC-MS grade).
- Filtration: Pass through a 0.2 µm PTFE filter to remove particulate iodine salts.

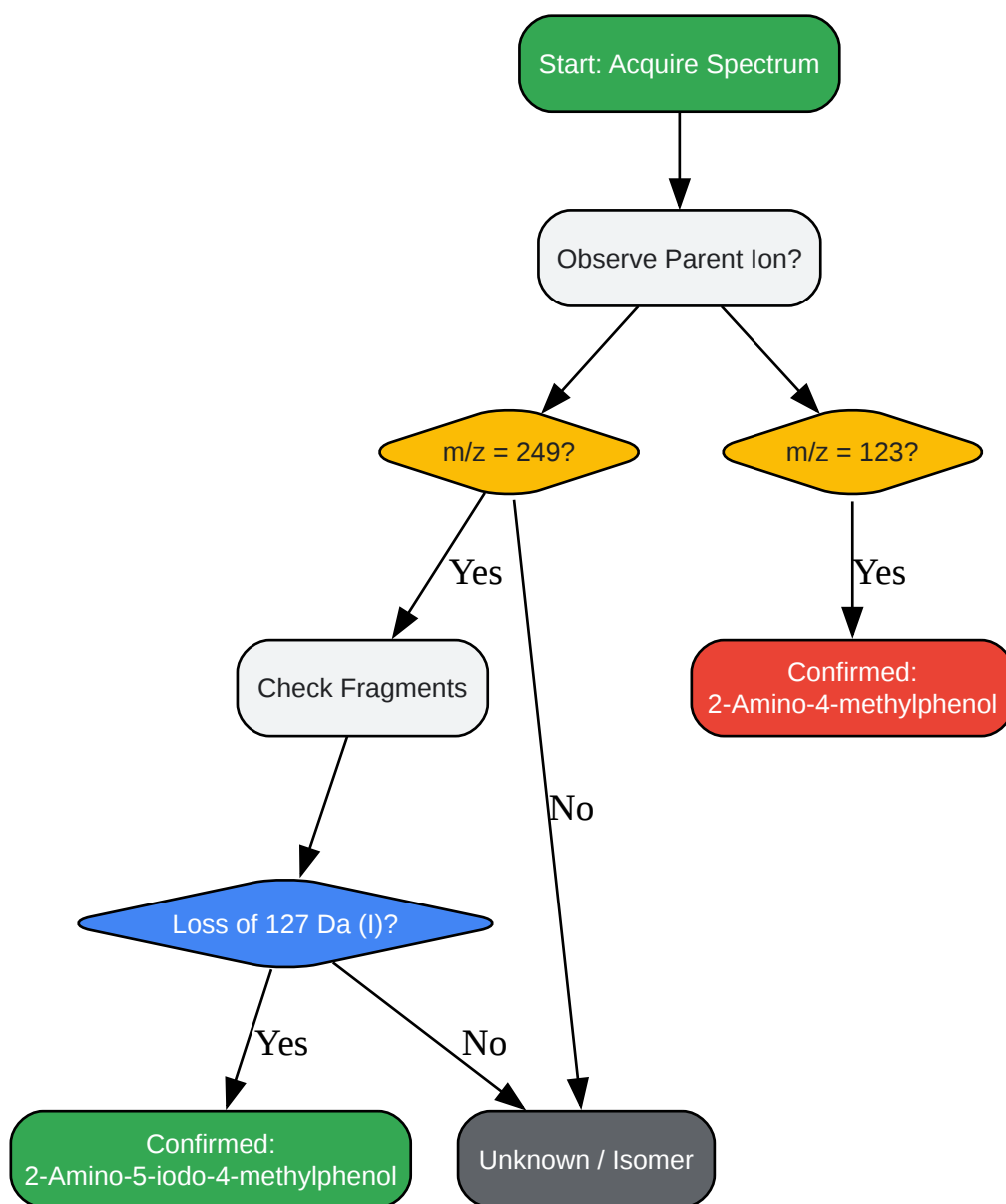
- Derivatization (Optional for GC-MS): If peak tailing occurs due to the -OH/-NH₂ groups, react with BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) at 60°C for 30 mins. This adds TMS groups (+72 Da per active H).

Step 2: Instrument Setup (Direct Infusion ESI-MS/MS)

- Polarity: Positive Mode (ESI+).[\[1\]](#)
- Capillary Voltage: 3.5 kV.
- Cone Voltage: 30 V (Low voltage preserves the weak C-I bond).
- Collision Energy (CID): Ramp 10–40 eV to observe the breakdown of the m/z 249 precursor.

Step 3: Data Interpretation Workflow

Use the following decision tree to classify your spectral data.



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Figure 2: Logical decision tree for spectral identification.

References

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Sources

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